

Technical Guide: Safety and Handling of 2,2,4,5-Tetramethylhexane

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Compound of Interest

Compound Name: 3-Ethyl-2,2,4-trimethylpentane

Cat. No.: B12645991

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a summary of available safety and handling information for 2,2,4,5-Tetramethylhexane (CAS No. 16747-42-5). Specific toxicity data for this compound is limited. Much of the guidance is based on the general properties of volatile, flammable branched alkanes. Always consult a comprehensive, up-to-date Safety Data Sheet (SDS) from your supplier before handling this chemical and perform a thorough risk assessment for your specific application.

Chemical Identification and Physical Properties

2,2,4,5-Tetramethylhexane is a branched-chain alkane. It is a colorless liquid at room temperature and is classified as a flammable liquid.^{[1][2]} Due to its non-polar nature, it is insoluble in water but soluble in many organic solvents.^[3]

Table 1: Physical and Chemical Properties of 2,2,4,5-Tetramethylhexane

Property	Value	Reference
CAS Number	16747-42-5	[4] [5] [6]
Molecular Formula	C ₁₀ H ₂₂	[4] [6]
Molecular Weight	142.28 g/mol	[4] [5] [6]
Appearance	Colorless liquid	[3]
Boiling Point	147.7 °C at 760 mmHg	[1] [2]
Flash Point	36.4 °C	[1] [2]
Density	0.731 g/cm ³	[1]
Water Solubility	Insoluble	[3]

Hazard Identification and Toxicology

Note: Specific toxicological data for 2,2,4,5-tetramethylhexane, such as LD50 values, is not readily available in public literature. A 2017 report noted that no acute toxicity data was available for this isomer.[\[7\]](#) Therefore, it should be handled as a substance of unknown toxicity with potential for anesthetic effects and irritation, typical of other C10 alkanes.

Potential Health Effects:

- Inhalation: Vapors may cause dizziness, drowsiness, headache, and other central nervous system (anesthetic) effects.[\[8\]](#)
- Skin Contact: May cause skin irritation upon prolonged or repeated contact.[\[8\]](#)
- Eye Contact: May cause eye irritation.[\[8\]](#)
- Ingestion: Aspiration hazard. If swallowed, the liquid can be aspirated into the lungs, which can cause chemical pneumonitis and may be fatal. Do NOT induce vomiting.

Physical Hazards:

- Flammability: Flammable liquid and vapor. Vapors can form explosive mixtures with air. Keep away from heat, sparks, open flames, and other ignition sources.

Experimental Protocols

Methodologies for determining key safety parameters are standardized. Laboratories should refer to the full, current versions of these standards.

3.1 Flash Point Determination The flash point of a volatile material is the lowest temperature at which its vapors will ignite in the presence of an ignition source. The value of 36.4°C for 2,2,4,5-tetramethylhexane was likely determined using a method similar to the following:

- Method: ASTM D93 - Standard Test Methods for Flash Point by Pensky-Martens Closed Cup Tester.[3][9][10][11]
- Procedure Outline:
 - A sample of the substance is placed in the test cup of a Pensky-Martens apparatus.
 - The sample is heated at a slow, constant rate while being stirred.[12]
 - An ignition source is directed into the cup at regular temperature intervals.
 - The flash point is the lowest temperature at which the application of the ignition source causes the vapors above the liquid to ignite.[11][12]

3.2 Acute Oral Toxicity Assessment Should toxicity data be required, a standard method like the OECD Test Guideline 420 would be appropriate. This method is designed to estimate the acute oral toxicity of a substance while minimizing animal use.

- Method: OECD Test Guideline 420: Acute Oral Toxicity – Fixed Dose Procedure.[13][14][15]
- Procedure Outline:
 - The test substance is administered to a group of fasted animals (typically female rats) at one of the fixed dose levels (5, 50, 300, 2000 mg/kg).[13][15]
 - A sighting study is first performed to determine the appropriate starting dose.[13][16]
 - Animals are observed for signs of toxicity and mortality for at least 14 days.[13]

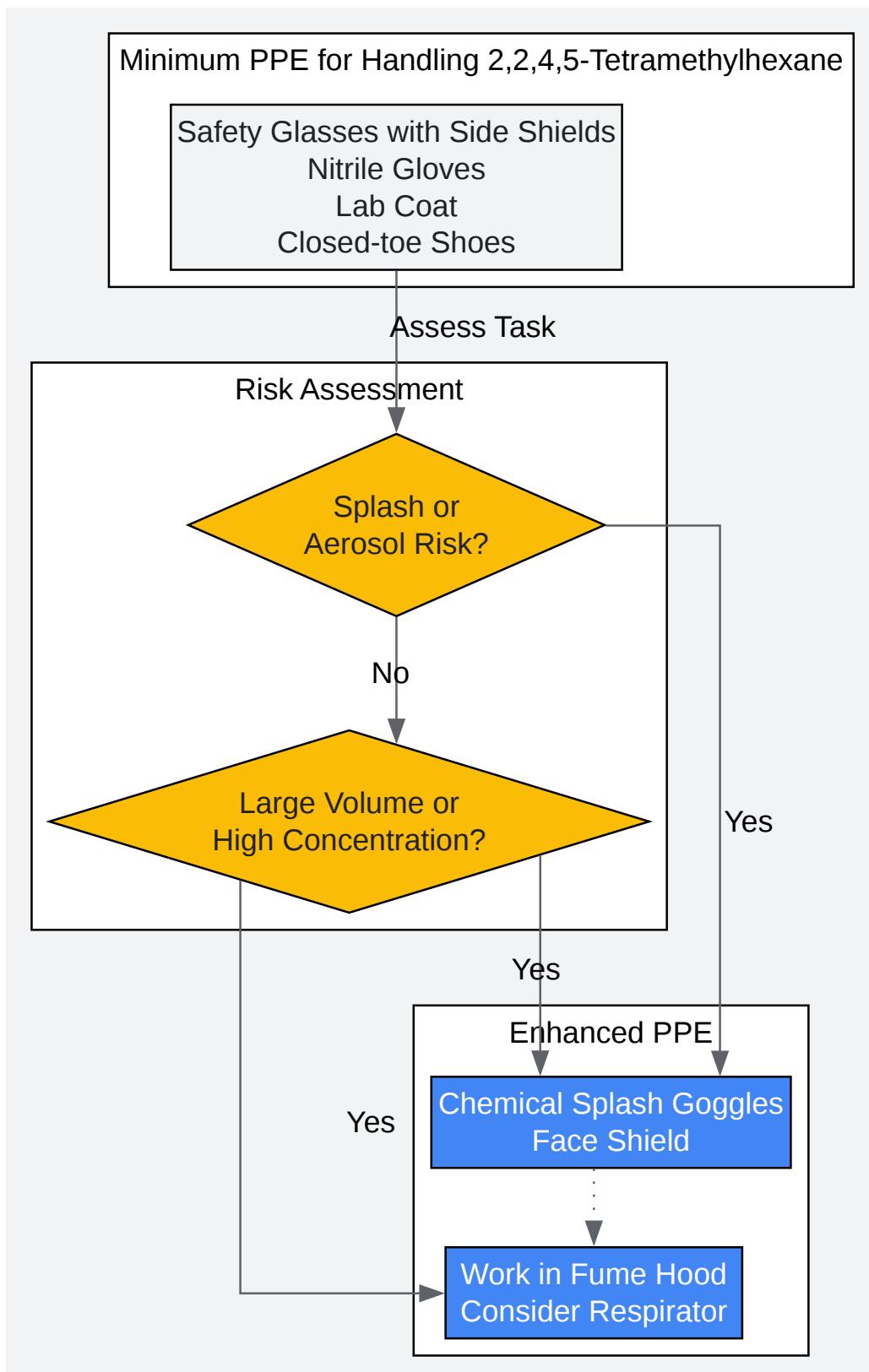
- The outcome (presence or absence of toxicity/mortality) determines if higher or lower doses need to be tested in subsequent animals. The goal is to identify the dose causing evident toxicity but not mortality, allowing for classification into a GHS category.[\[17\]](#)

Safety and Handling Precautions

4.1 Engineering Controls

- Handle in a well-ventilated area, preferably in a chemical fume hood to minimize inhalation of vapors.
- Use explosion-proof electrical, ventilating, and lighting equipment.
- Ground and bond containers and receiving equipment to prevent static discharge.

4.2 Personal Protective Equipment (PPE) The selection of PPE is critical and should be based on a thorough risk assessment of the specific procedures being performed.



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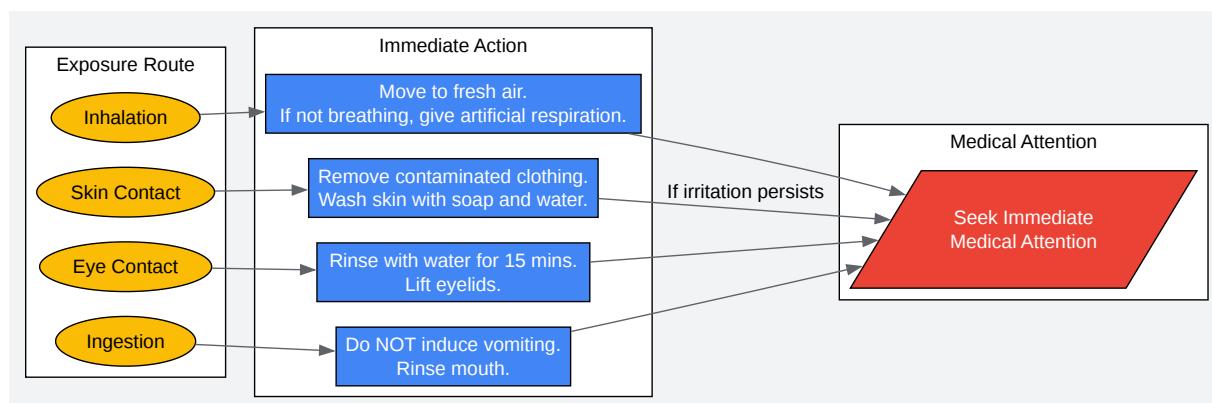
Caption: PPE selection logic for handling 2,2,4,5-tetramethylhexane.

4.3 Handling and Storage

- Keep containers tightly closed in a dry, cool, and well-ventilated place.[18]
- Keep away from all sources of ignition, including heat, sparks, and open flames.[18]
- Store away from incompatible materials such as strong oxidizing agents.[18]
- Use non-sparking tools when handling.

Emergency Procedures

5.1 First Aid Measures



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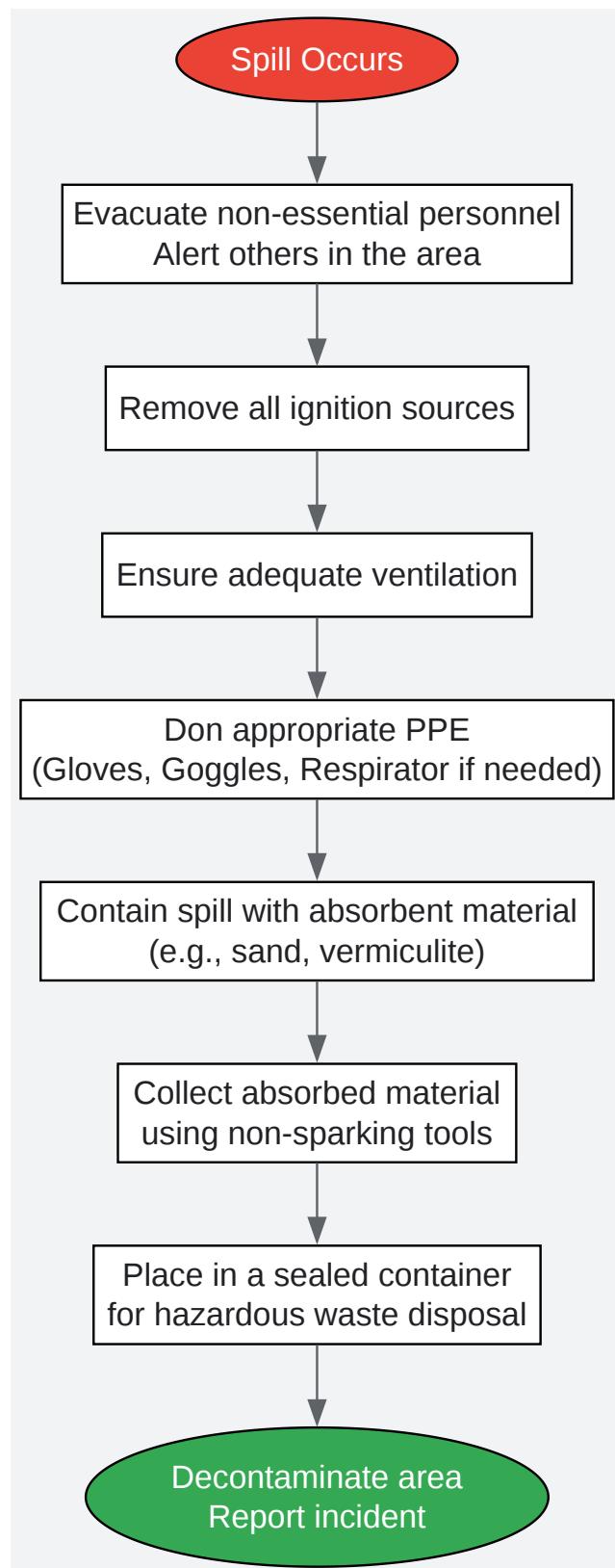
Caption: First aid procedures for 2,2,4,5-tetramethylhexane exposure.

5.2 Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide (CO₂).
- Unsuitable Extinguishing Media: Do not use a solid water stream as it may scatter and spread the fire.
- Specific Hazards: Vapors may travel to a source of ignition and flash back. Containers may explode when heated.
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.

5.3 Accidental Release Measures

- Personal Precautions: Evacuate personnel to a safe area. Ensure adequate ventilation. Remove all sources of ignition. Avoid breathing vapors.
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the chemical enter drains.
- Containment and Cleanup: Absorb with non-combustible absorbent material (e.g., sand, earth, vermiculite) and place in a suitable container for disposal according to local regulations.



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Caption: General workflow for responding to a spill of a flammable liquid.

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